

flecainide drug interactions contraindications

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Compound Focus: Flecainide

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Flecainide Drug Interaction Profiles

The table below summarizes the key types of drug interactions associated with **flecainide**, based on data indicating 373 known drug interactions [1].

Interaction Category	Number of Medications	Key Examples	Clinical Significance & Mechanism
Major Interactions [1]	74	Ritonavir, Saquinavir, Tipranavir, Dronedarone, Cisapride [2] [3]	High risk: Avoid combinations. Often involves concurrent use of potent CYP enzyme inhibitors or drugs that prolong QT interval, drastically increasing toxicity risk [1].
Moderate Interactions [1]	282	Amiodarone, Cimetidine, Digoxin, Propafenone, Sotalol, Verapamil [2] [3]	Moderate risk: Use only under special circumstances with close monitoring. Includes drugs that may increase flecainide levels or have additive electrophysiological effects [1].
Minor Interactions [1]	17	(Information not specified in search results)	Minimal risk: Minimize risk; assess and consider alternatives [1].

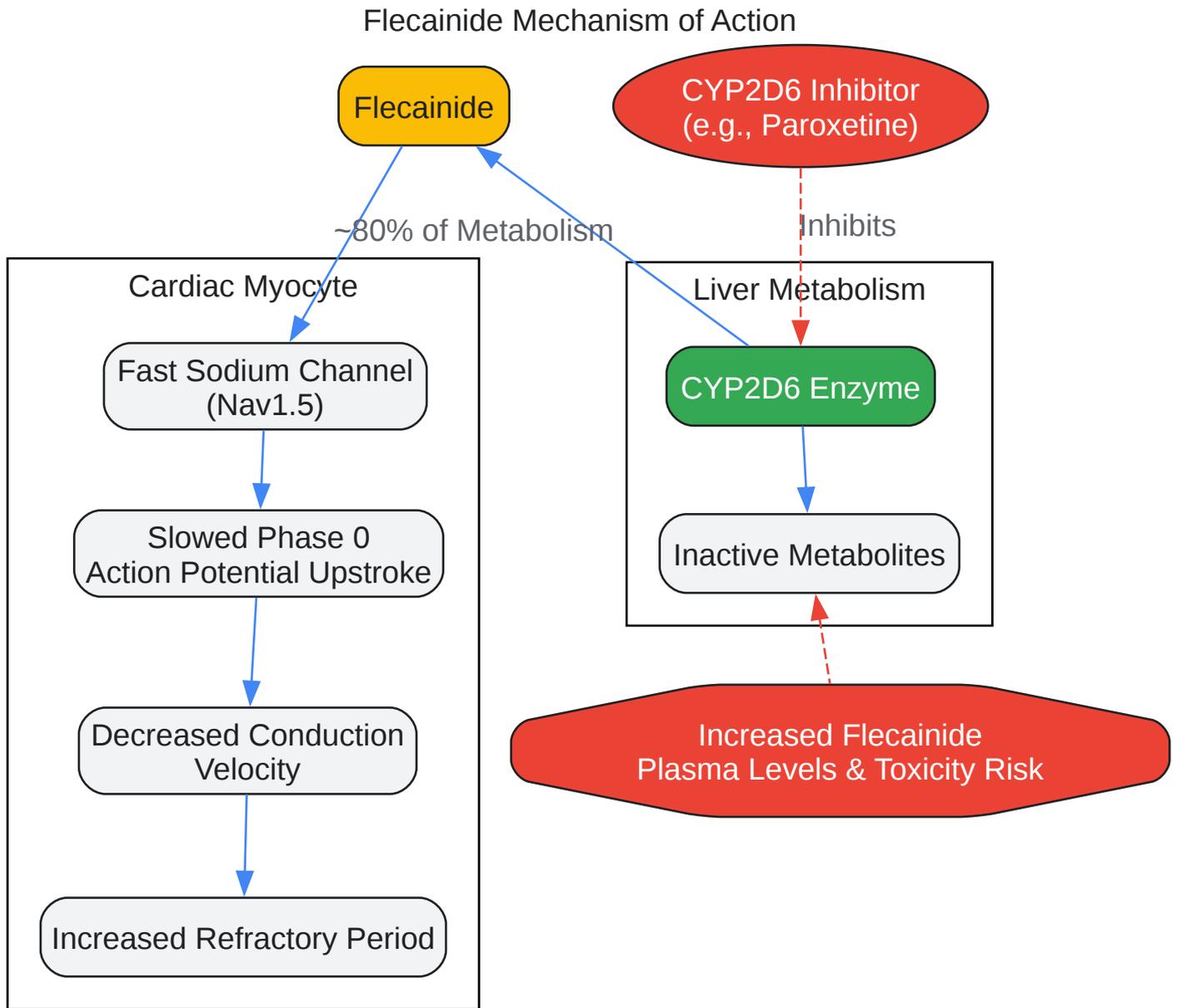
Flecainide Contraindications & Disease Interactions

Flecainide has several important disease-related contraindications and precautions, which are critical for patient safety and trial design [4] [5].

Condition Category	Specific Conditions	Risk Level & Recommendations
Absolute Contraindications (Do not use)	Second- or third-degree AV block (without a pacemaker), symptomatic heart failure , cardiogenic shock , sinus node dysfunction (e.g., sick sinus syndrome), known hypersensitivity to flecainide [4] [2] [5].	Major Hazard: Use is contraindicated. High risk of profound bradycardia, asystole, or worsening heart failure [4] [5].
Major Precautions / Relative Contraindications	Chronic kidney disease , hepatic cirrhosis , electrolyte imbalances (hypokalemia, hypomagnesemia), pre-existing bundle branch block , stable coronary artery disease or structural heart disease [4] [6] [5].	Moderate to Major Hazard: Use with extreme caution. Dosage adjustment and intensive monitoring (ECG, drug levels) are required. Recent evidence suggests toxicity risk is more strongly linked to metabolic and conduction markers than structural disease alone [6] [7].

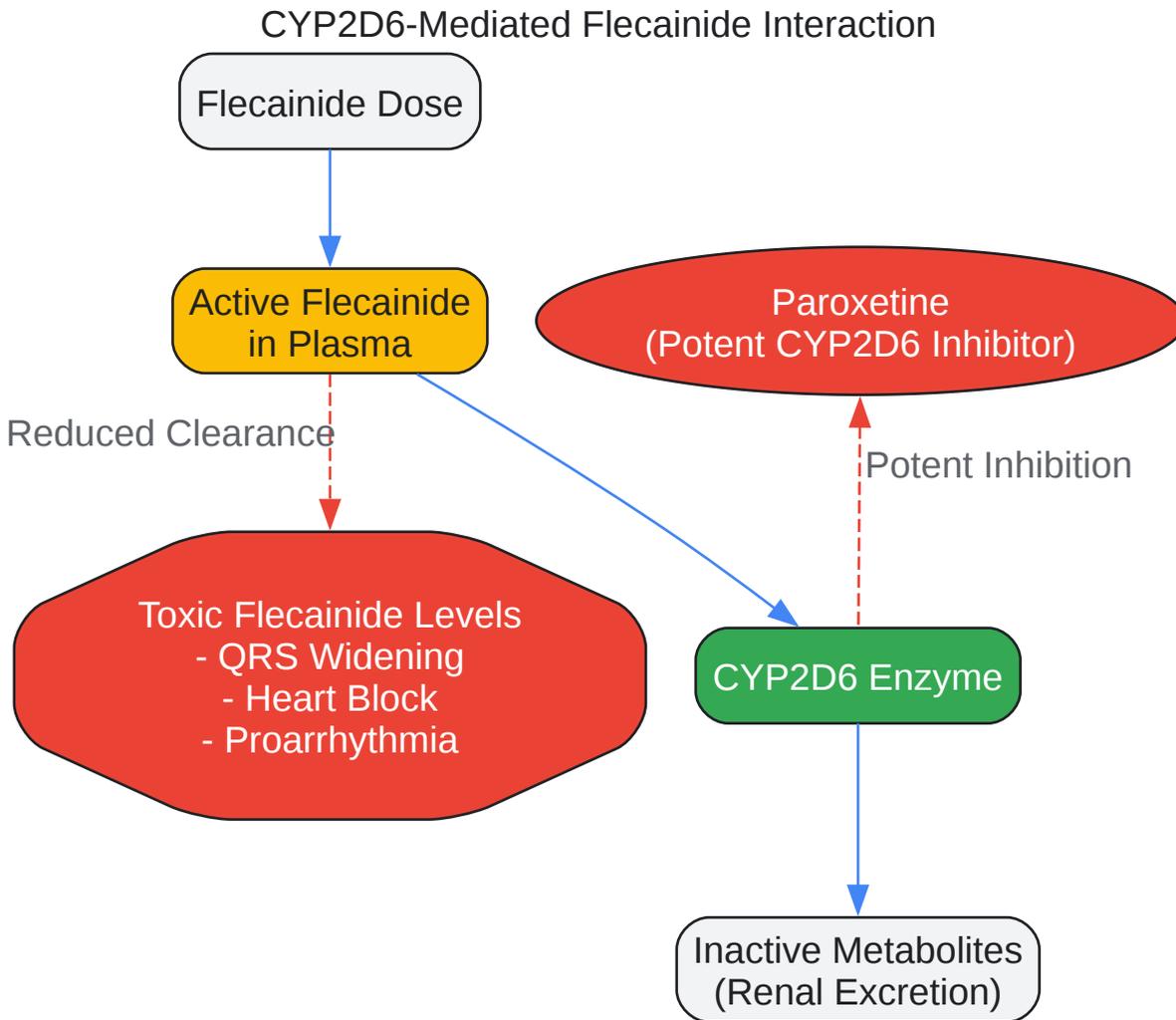
Mechanistic Pathways & Key Metabolic Interactions

Flecainide's primary mechanism involves blocking cardiac sodium channels, and its metabolism creates key interaction risks.



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A critical pharmacokinetic interaction occurs with medications that inhibit the **CYP2D6 enzyme** [8] [9].



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Management of this interaction requires reducing the **flecainide** dose by approximately **50%**, close cardiac monitoring with ECGs, and considering alternative antidepressants with minimal CYP2D6 inhibition (e.g., sertraline, citalopram) [9].

Experimental & Clinical Monitoring Protocols

For researchers designing studies, the following monitoring protocols are essential.

1. Pharmacokinetic (PK) and Pharmacodynamic (PD) Monitoring

- **Therapeutic Drug Monitoring:** Maintain trough plasma concentration between **0.2 to 1.0 mcg/mL** [4]. Monitoring is crucial in patients with renal impairment, hepatic disease, or when CYP2D6 inhibitors are co-administered [6] [5].
- **ECG Monitoring Parameters:**
 - **Baseline and periodic measurements of PR interval, QRS duration, and QT interval.**
 - **A $\geq 25\%$ prolongation in QRS duration** indicates potential toxicity [4].
 - Monitor for **sinus bradycardia**, which is a preclinical marker of overdose [6].

2. Clinical Trial Considerations: Evolving Contraindications The **Cardiac Arrhythmia Suppression Trial (CAST)** established that **flecainide** increased mortality in patients with recent myocardial infarction, leading to its contraindication in this group [4] [7]. However, contemporary research is reappraising its use in stable structural heart disease:

- **Recent Evidence:** Retrospective analyses suggest **flecainide** may be safe in patients with **stable coronary artery disease** and preserved ejection fraction, as well as in conditions like **arrhythmogenic right ventricular cardiomyopathy (ARVC)** and certain genetic dilated cardiomyopathies (e.g., R222Q SCN5A mutation) [7].
- **Research Gap:** These findings require confirmation by large-scale randomized controlled trials (RCTs) [7].

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